

# The Stenhouse Method for Bromopicrin Synthesis: A Historical Technical Guide

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## Compound of Interest

Compound Name: *Bromopicrin*

Cat. No.: *B120744*

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This technical guide provides an in-depth exploration of the historical Stenhouse method for the preparation of **bromopicrin** (tribromonitromethane). First reported by John Stenhouse in 1854, this method involves the reaction of picric acid with bromine in the presence of a base. While Stenhouse's original publication in Annalen der Chemie und Pharmacie outlined the general process, a more detailed and quantitative description was later provided by Bolas and Groves in an 1870 publication in the Journal of the Chemical Society. This guide will focus on the specifics of the Bolas and Groves procedure as a well-documented example of the Stenhouse method, offering valuable insights into 19th-century synthetic chemistry techniques.

## Data Presentation

The following table summarizes the quantitative data for the preparation of **bromopicrin** as described by Bolas and Groves in 1870. This method is a refined and quantitative iteration of the original procedure reported by Stenhouse.

Reagent/Product	Molar Mass (g/mol)	Quantity Used	Moles	Role in Reaction
Picric Acid	229.10	1 part by weight	-	Starting Material
Calcium Hydroxide (Lime)	74.09	10 parts by weight	-	Base
Bromine	159.81	10 parts by weight	-	Brominating Agent
Water	18.02	100 parts by weight	-	Solvent
Bromopicrin	297.72	Yielded by distillation	-	Product

## Experimental Protocols

The following is a detailed methodology for the preparation of **bromopicrin** based on the 1870 report by Bolas and Groves, which they describe as a more quantitative execution of Stenhouse's original discovery.

### Materials:

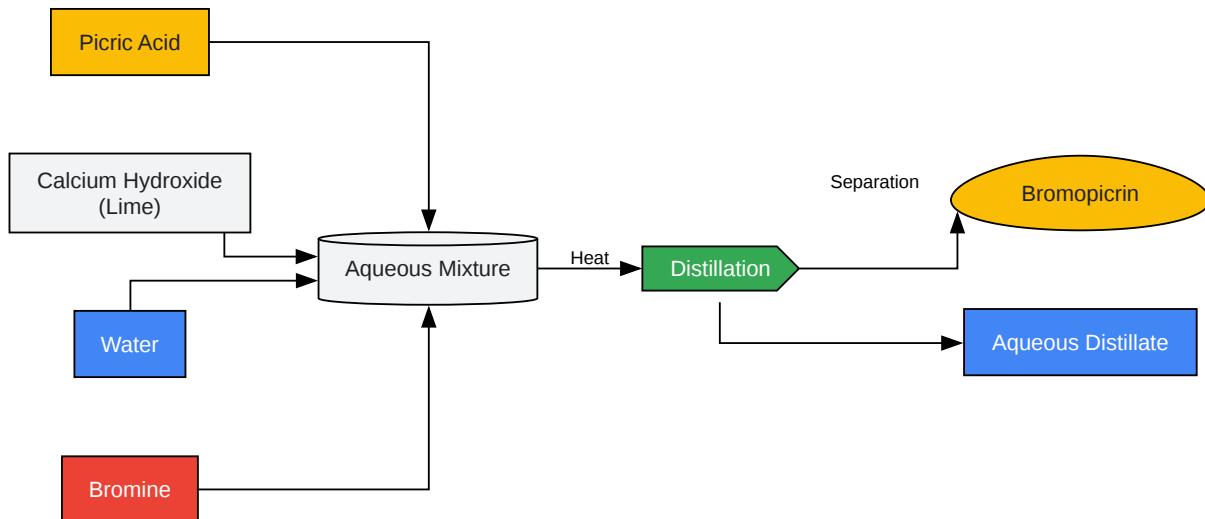
- Picric Acid
- Calcium Hydroxide (slaked lime)
- Bromine
- Water
- Distillation apparatus (retort, condenser, receiving flask)
- Heat source

### Procedure:

- Preparation of the Reaction Mixture: In a suitable retort, a mixture is prepared using 1 part by weight of picric acid, 10 parts by weight of slaked lime, and 100 parts by weight of water.
- Addition of Bromine: To this aqueous suspension, 10 parts by weight of bromine are added.
- Distillation: The retort is gently heated. The reaction proceeds, and **bromopicrin**, being volatile with steam, distills over with the water.
- Collection of Distillate: The distillate, consisting of an aqueous layer and a lower layer of oily **bromopicrin**, is collected in a receiving flask.
- Separation and Purification: The **bromopicrin** is separated from the aqueous layer. Further purification can be achieved by washing with a dilute solution of sodium carbonate to remove any acidic impurities, followed by drying over a suitable drying agent like anhydrous calcium chloride. A final distillation can be performed to obtain pure **bromopicrin**.

Bolas and Groves noted that this process leads to a nearly quantitative conversion of picric acid to **bromopicrin**.

## Logical Workflow of Stenhouse's Bromopicrin Preparation



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